

# Physical properties like boiling point and density of Benzyl tiglate.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Benzyl tiglate

Cat. No.: B042538

[Get Quote](#)

## Benzyl Tiglate: A Technical Guide to its Physical Properties

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **Benzyl tiglate** (CAS No: 37526-88-8), a compound of interest in the fragrance, flavor, and potentially pharmaceutical industries.<sup>[1]</sup> This document summarizes essential quantitative data, outlines general experimental protocols for property determination, and presents a logical workflow for physical characterization.

## Quantitative Physical Properties

The physical characteristics of **Benzyl tiglate** are critical for its application in various scientific and industrial contexts. A summary of its key physical properties is presented below.

Property	Value	Conditions
Boiling Point	139 °C	@ 9.00 mm Hg[2][3][4][5]
250.00 °C	@ 760.00 mm Hg[2]	
267.7 °C	@ 760 mmHg[6]	
Density	1.02900 to 1.03400 g/cm <sup>3</sup>	@ 25.00 °C[2]
1.0431 g/cm <sup>3</sup>	@ 12 °C[3][4][5]	
1.033 g/cm <sup>3</sup>	-	
Specific Gravity	1.02900 to 1.03400	@ 25.00 °C[2]
Refractive Index	1.51500 to 1.52100	@ 20.00 °C[2]
1.522	@ 20.00 °C (lit.)[3][6]	
Vapor Pressure	0.001000 mmHg	@ 20.00 °C[2]
Flash Point	> 230.00 °F TCC (> 110.00 °C) [2][3]	-
135.9 °C	-[6]	
127 °C	(closed cup)[7]	
Appearance	Colorless clear liquid (est)[2]	-
Solubility	Insoluble in water; soluble in organic solvents and oils.[3][5]	-

## Experimental Protocols for Physical Property Determination

While specific experimental documentation for the determination of **Benzyl tiglate**'s physical properties is not readily available in the public domain, the following outlines standard methodologies that are broadly applicable for such characterizations.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

Apparatus:

- A distillation flask
- A condenser
- A receiving flask
- A thermometer with appropriate temperature range
- A heating mantle or oil bath
- A vacuum source and manometer (for reduced pressure measurements)

Procedure:

- The **Benzyl tiglate** sample is placed in the distillation flask.
- The apparatus is assembled for distillation. For measurements at pressures other than atmospheric, a vacuum pump and manometer are connected to the system.
- The sample is heated gradually.
- The temperature is recorded when the liquid boils and a steady stream of distillate is collected. This temperature is the boiling point at the recorded pressure.

## Determination of Density

Density is the mass of a substance per unit volume.

Apparatus:

- A pycnometer (a flask with a specific volume)
- An analytical balance

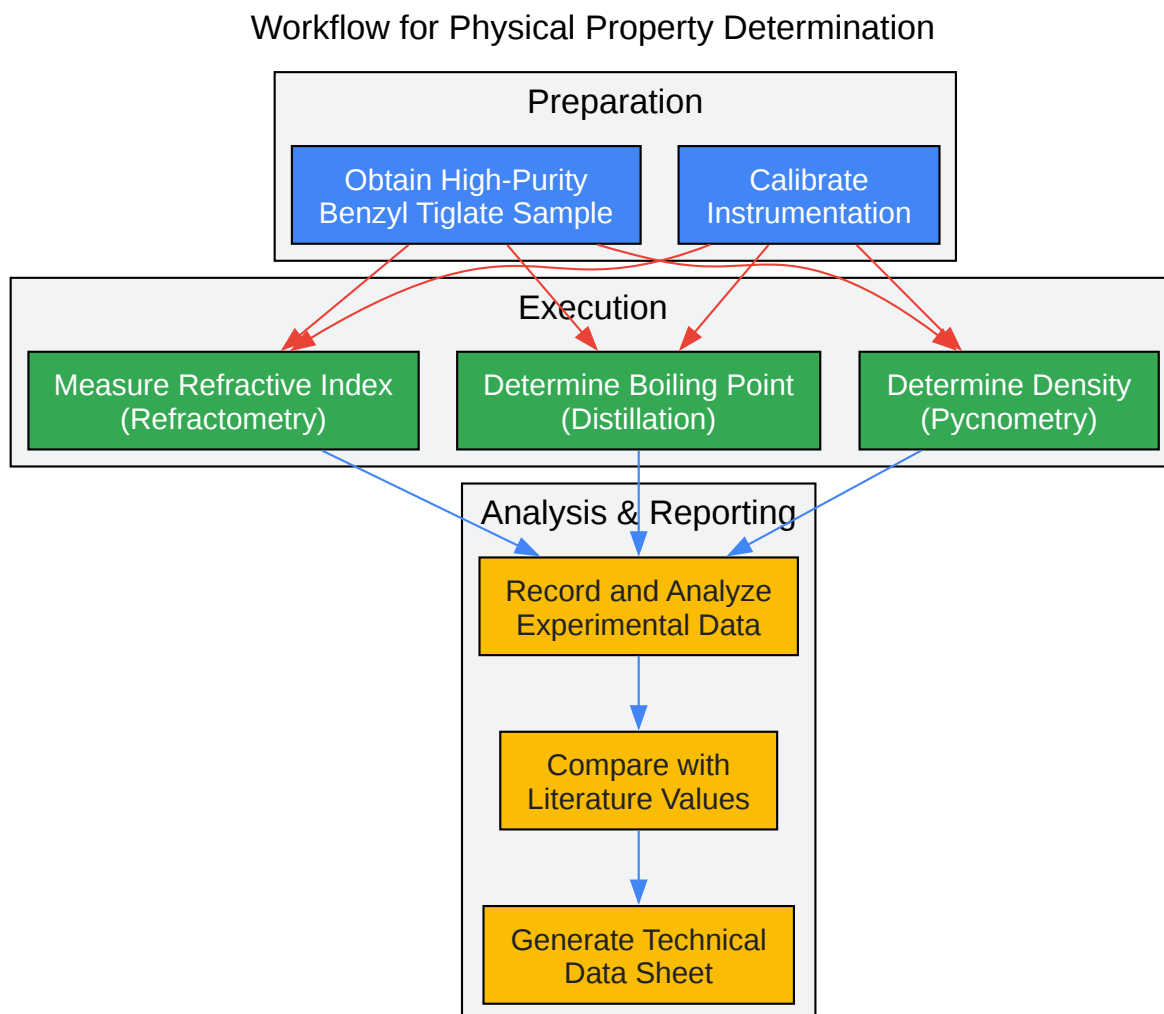
- A temperature-controlled water bath

Procedure:

- The empty pycnometer is weighed.
- It is then filled with the **Benzyl tiglate** sample, ensuring no air bubbles are present.
- The filled pycnometer is placed in a temperature-controlled water bath to bring the sample to the desired temperature (e.g., 25 °C).
- The pycnometer is removed from the bath, dried, and weighed again.
- The density is calculated by dividing the mass of the sample by the volume of the pycnometer.

## Logical Workflow for Physical Property Analysis

The following diagram illustrates a generalized workflow for the determination and validation of the physical properties of a chemical compound like **Benzyl tiglate**.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for determining physical properties.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 37526-88-8: Benzyl tiglate | CymitQuimica [cymitquimica.com]
- 2. (E)-benzyl tiglate, 37526-88-8 [thegoodscentscompany.com]
- 3. echemi.com [echemi.com]
- 4. CAS Common Chemistry [commonchemistry.cas.org]
- 5. echemi.com [echemi.com]
- 6. Page loading... [guidechem.com]
- 7. directpcw.com [directpcw.com]
- To cite this document: BenchChem. [Physical properties like boiling point and density of Benzyl tiglate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042538#physical-properties-like-boiling-point-and-density-of-benzyl-tiglate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)